

Step-by-step synthesis of 2-Bromo-6-hydroxypyridine from 2,6-dibromopyridine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-hydroxypyridine

Cat. No.: B114848

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Application Notes and Protocols: Synthesis of 2-Bromo-6-hydroxypyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed, step-by-step protocol for the synthesis of **2-Bromo-6-hydroxypyridine** from 2,6-dibromopyridine. The presented methodology is robust, offering a high yield of the target compound, a valuable intermediate in the development of pharmaceutical agents and other fine chemicals.

Introduction

2-Bromo-6-hydroxypyridine is a key building block in organic synthesis, particularly in the pharmaceutical industry. Its bifunctional nature, possessing both a bromo and a hydroxyl group on the pyridine ring, allows for diverse subsequent chemical modifications. This protocol details a reliable method for its preparation via a nucleophilic aromatic substitution reaction, where one bromine atom of 2,6-dibromopyridine is selectively replaced by a hydroxyl group.

Reaction Scheme

The overall chemical transformation is depicted below:

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **2-Bromo-6-hydroxypyridine**.

Parameter	Value	Reference
Reactants		
2,6-Dibromopyridine (mass)	4 g	[1][2]
2,6-Dibromopyridine (molar amount)	17 mmol	[1][2]
Potassium tert-butoxide (mass)	20 g	[1][2]
Potassium tert-butoxide (molar amount)	0.27 mol	[1][2]
Solvent		
Redistilled tert-butanol (volume)	100 mL	[1][2]
Reaction Conditions		
Temperature	Reflux	[1][2]
Reaction Time	Overnight	[1][2]
Product		
2-Bromo-6-hydroxypyridine (mass)	2.5 g	[1][2]
Yield	85%	[1][2]
Appearance	White solid	[1][2]
Melting Point	121.0 to 125.0 °C	[2]

Experimental Protocol

This section provides a detailed, step-by-step methodology for the synthesis of **2-Bromo-6-hydroxypyridine**.

Materials:

- 2,6-Dibromopyridine
- Potassium tert-butoxide
- Redistilled tert-butanol
- Chloroform
- 3N Hydrochloric acid
- Brine
- Anhydrous sodium sulfate
- Ice

Equipment:

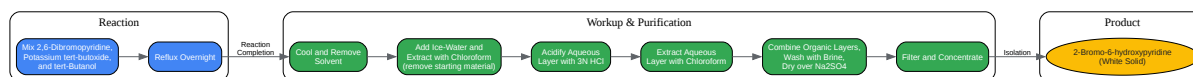
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Rotary evaporator
- Separatory funnel
- Beakers
- Filter funnel and filter paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2,6-dibromopyridine (4 g, 17 mmol), potassium tert-butoxide (20 g, 0.27 mol), and redistilled tert-butanol (100 mL).[1][2]
- **Reaction:** Heat the mixture to reflux and maintain for overnight with continuous stirring.[1][2]
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the tert-butanol under reduced pressure using a rotary evaporator.[1][2]
- **Aqueous Workup (1):** To the resulting residue, carefully add an ice-water mixture. Transfer the mixture to a separatory funnel and extract with chloroform (2 x 100 mL) to remove any unreacted 2,6-dibromopyridine.[1][2]
- **Acidification:** Carefully acidify the aqueous layer with 3N hydrochloric acid.
- **Aqueous Workup (2):** Extract the acidified aqueous layer with chloroform (2 x 100 mL).[1][2]
- **Drying and Concentration:** Combine the organic phases from the second extraction, wash with brine, and dry over anhydrous sodium sulfate.[1][2] Filter to remove the drying agent and concentrate the filtrate under reduced pressure to yield the final product.[1][2]
- **Product Characterization:** The resulting product, **2-bromo-6-hydroxypyridine**, should be a white solid.[1][2]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the synthesis and purification process.



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References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com